

Application Notes and Protocols: Bay 55-9837 TFA

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Compound of Interest

Compound Name: Bay 55-9837 TFA

Cat. No.: B15571569

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility, handling, and application of **Bay 55-9837 TFA**, a potent and highly selective agonist for the Vasoactive Intestinal Polypeptide Receptor 2 (VPAC2). These guidelines are intended to support research and development in areas such as type 2 diabetes and neurological disorders.

Product Information

Bay 55-9837 TFA is a synthetic peptide that acts as a selective agonist for the VPAC2 receptor.^{[1][2]} Its high affinity and selectivity make it a valuable tool for studying the physiological roles of VPAC2 in various signaling pathways. The trifluoroacetate (TFA) salt form generally enhances the solubility of the peptide in aqueous solutions.^[3]

Solubility Data

The solubility of **Bay 55-9837 TFA** in commonly used laboratory solvents is summarized in the table below. It is crucial to prepare solutions correctly to ensure the accuracy and reproducibility of experimental results.

Solvent	Solubility
DMSO (Dimethyl Sulfoxide)	30 mg/mL[4]
PBS (Phosphate-Buffered Saline), pH 7.2	5 mg/mL[4]
Water	≥ 50 mg/mL[5] (Soluble up to 2 mg/mL is also reported[2])
DMF (Dimethylformamide)	20 mg/mL[4]
Ethanol	10 mg/mL[4]

Experimental Protocols

Stock Solution Preparation

1. Preparation of a 10 mM Stock Solution in DMSO:

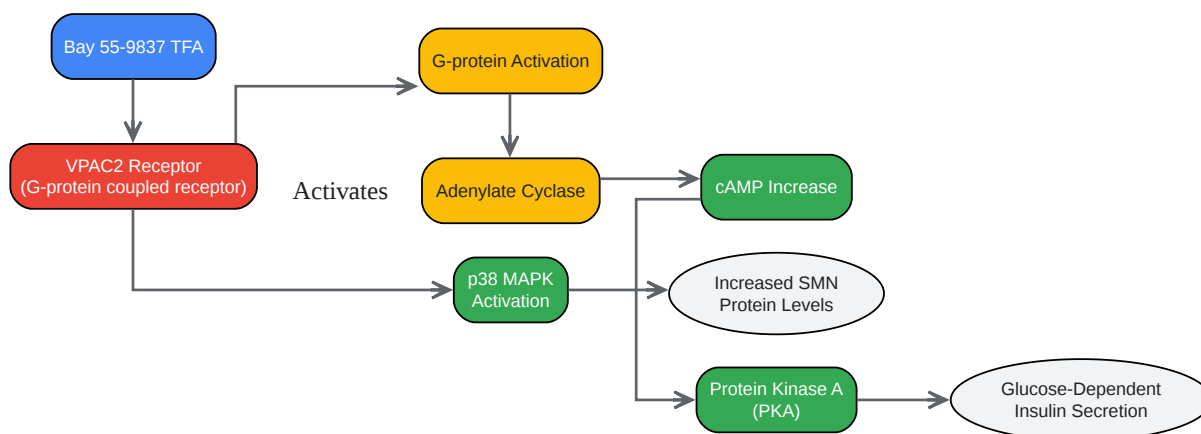
- Materials: **Bay 55-9837 TFA** powder, anhydrous DMSO, sterile microcentrifuge tubes, precision balance, and calibrated micropipettes.
- Procedure:
 - Equilibrate the **Bay 55-9837 TFA** vial to room temperature before opening to prevent condensation.
 - Weigh the desired amount of peptide powder using a precision balance. The molecular weight of Bay 55-9837 is 3742.29 g/mol .
 - Add the appropriate volume of DMSO to the peptide to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.74 mg of **Bay 55-9837 TFA** in 1 mL of DMSO.
 - Vortex briefly to ensure complete dissolution. Sonication can be used if necessary.[6]
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Storage: Store stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.[5][7] Protect from light.[7]

2. Preparation of Working Solutions in PBS (pH 7.2):

- Materials: **Bay 55-9837 TFA** stock solution in DMSO, sterile PBS (pH 7.2), sterile tubes.
- Procedure:
 - Thaw the DMSO stock solution at room temperature.
 - Perform a serial dilution of the stock solution with PBS (pH 7.2) to achieve the desired final concentration for your experiment.
 - It is recommended to prepare working solutions fresh for each experiment.
 - Note: The final concentration of DMSO in the cell culture medium or assay buffer should be kept low (typically <0.1%) to avoid solvent-induced toxicity.

Mechanism of Action and Signaling Pathway

Bay 55-9837 TFA is a selective agonist of the VPAC2 receptor, a G protein-coupled receptor (GPCR). Upon binding, it initiates a cascade of intracellular events. One of the key pathways activated by VPAC2 is the p38 mitogen-activated protein kinase (MAPK) pathway.^[8] This activation has been shown to increase the levels of Survival Motor Neuron (SMN) protein, suggesting a potential therapeutic application in spinal muscular atrophy.^[8] In the context of metabolic diseases, Bay 55-9837 stimulates glucose-dependent insulin secretion from pancreatic islets, highlighting its potential for type 2 diabetes research.^{[3][4]}

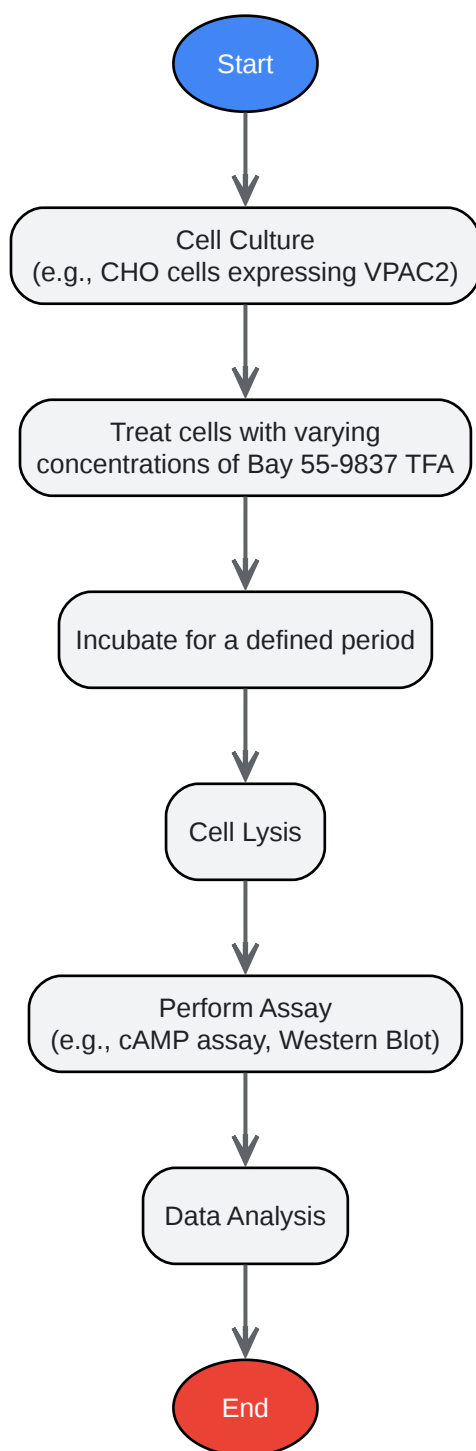


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Caption: Signaling pathway of **Bay 55-9837 TFA** via the VPAC2 receptor.

Experimental Workflow Example: In Vitro Cell-Based Assay

The following diagram outlines a general workflow for an in vitro experiment to assess the effect of **Bay 55-9837 TFA** on a cellular response, such as cAMP production or protein expression.



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Caption: General workflow for an in vitro cell-based assay with **Bay 55-9837 TFA**.

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